

# Application Notes and Protocols: Hevein for Disease-Resistant Crop Development

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## Compound of Interest

Compound Name: *Hevein*

Cat. No.: *B150373*

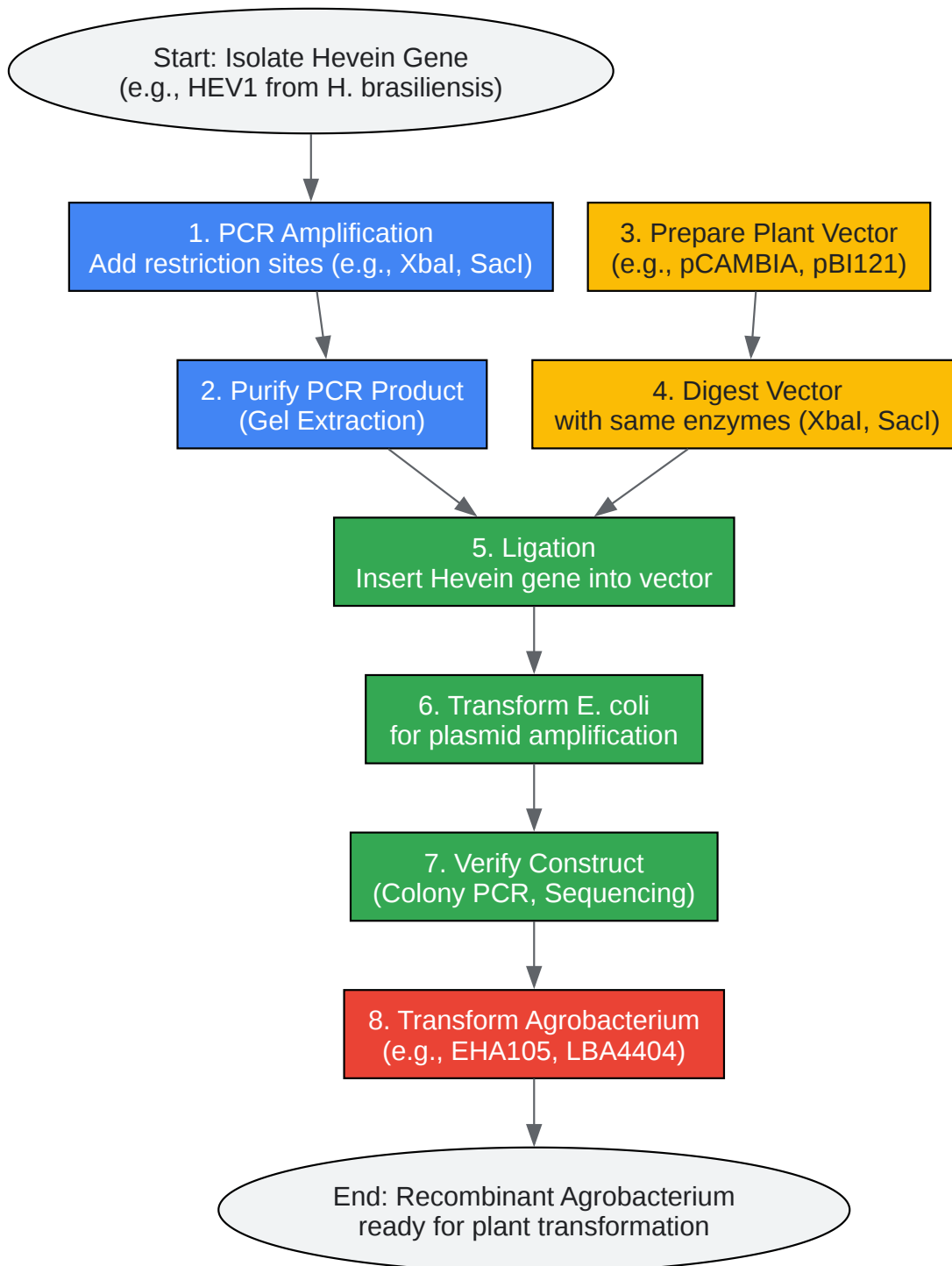
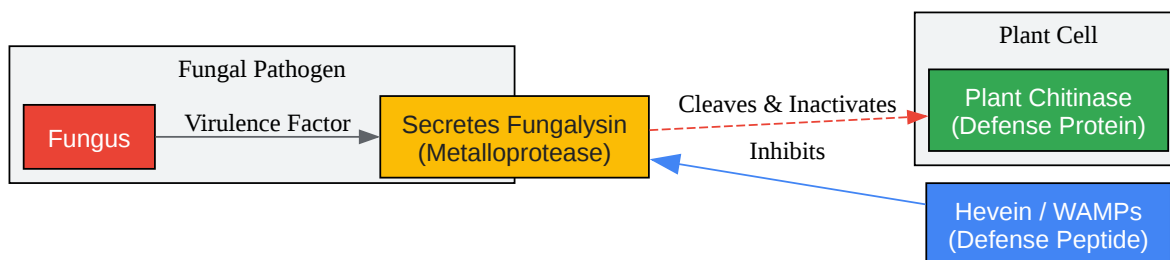
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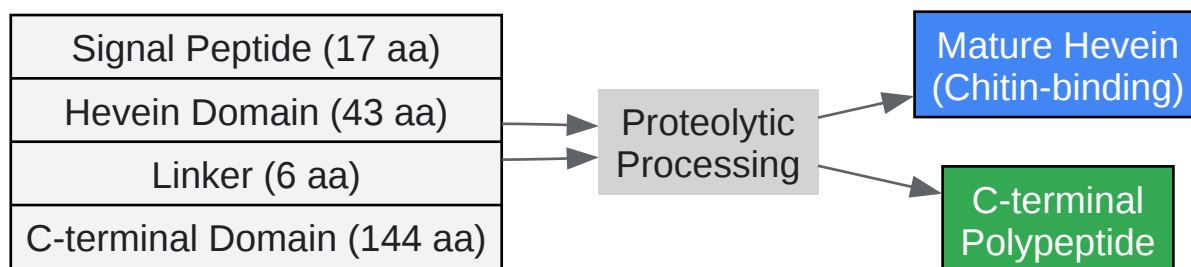
Audience: Researchers, scientists, and drug development professionals.

**Introduction** **Hevein** is a small, cysteine-rich, chitin-binding protein originally isolated from the latex of the rubber tree (*Hevea brasiliensis*).<sup>[1][2]</sup> It is a component of the plant's innate immune system, providing defense against pathogens.<sup>[3]</sup> Due to its potent antifungal properties, **hevein** and **hevein**-like peptides are promising candidates for developing transgenic crops with enhanced resistance to a wide range of fungal diseases.<sup>[4][5]</sup> These application notes provide a summary of **hevein**'s mechanism of action, quantitative data on its efficacy, and detailed protocols for its application in creating disease-resistant plants.

**Mechanism of Action** **Hevein** employs a dual strategy to combat fungal pathogens:

- **Direct Antifungal Activity:** The primary mechanism involves binding to chitin, a major structural component of fungal cell walls.<sup>[1][6]</sup> This interaction disrupts cell wall integrity, inhibits hyphal elongation, and can lead to lysis at the hyphal tips.<sup>[1][7]</sup> **Hevein**'s ability to bind chitin is highly specific and stable, even at high temperatures (90°C for 10 minutes).<sup>[1][8]</sup>
- **Inhibition of Fungal Effectors:** Certain fungi secrete virulence factors, such as metalloproteases (e.g., fungalsin), to degrade plant defense proteins like chitinases.<sup>[7][9]</sup> **Hevein** and **hevein**-like wheat antimicrobial peptides (WAMPs) can act as protease inhibitors, protecting the plant's own defense machinery.<sup>[7]</sup> By binding to and inhibiting fungalsin, **hevein** ensures that plant chitinases remain intact and active against the invading fungus.<sup>[7][9]</sup>





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